

CGP57380 cell culture treatment protocol concentration

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Compound Focus: Cgp 57380

CAS No.: 522629-08-9

Cat. No.: S523340

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Stock Solution Preparation

- **Dissolution:** To prepare a 100 mM stock solution, dissolve 24.4 mg of CGP57380 in 1 mL of anhydrous **DMSO** [1].
- **Aliquoting:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- **Storage:** Store aliquots at **+4°C** or as recommended by the supplier [1].

Cell Culture Treatment Protocols

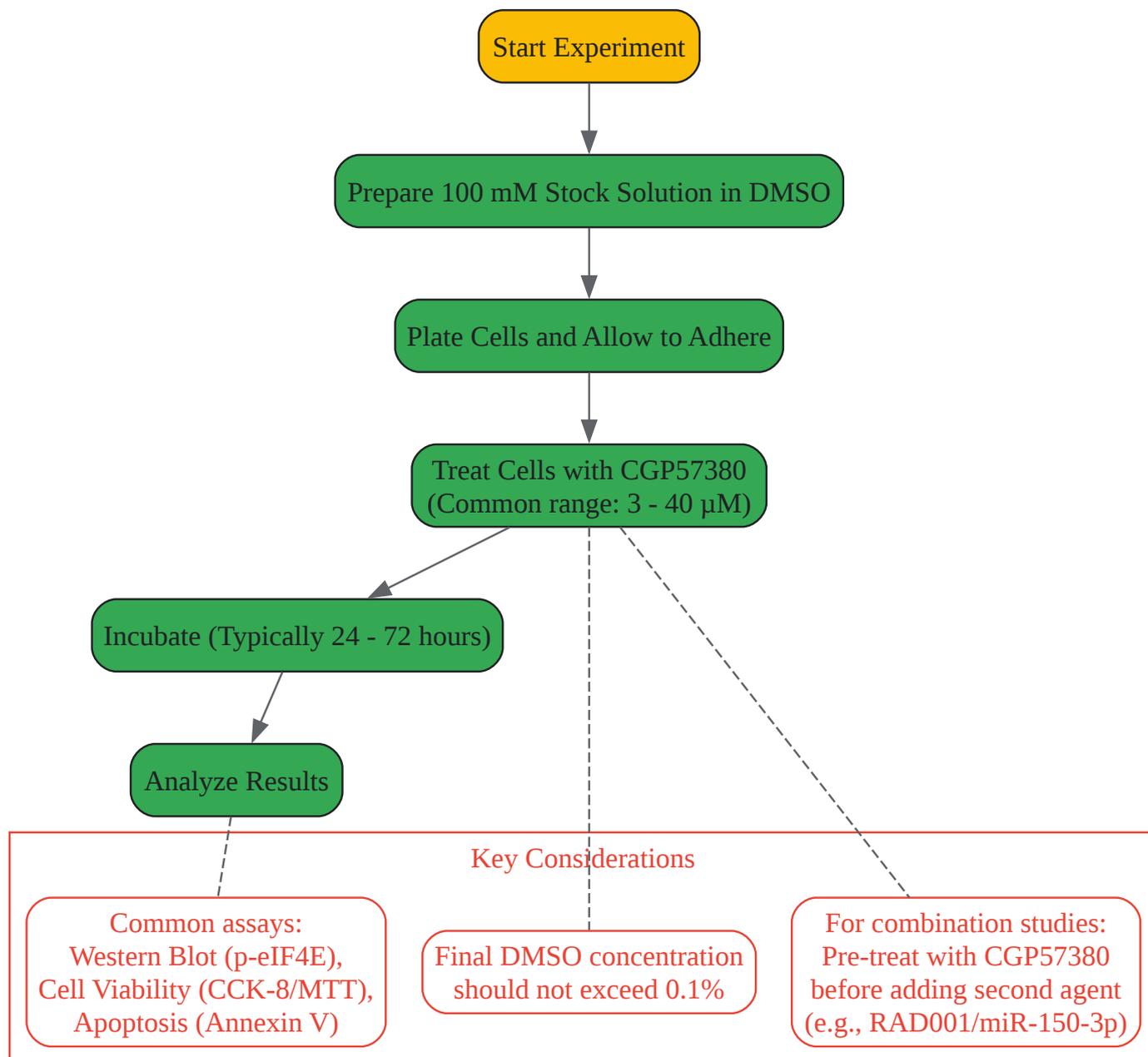
The table below outlines specific treatment conditions reported in recent studies.

Cell Line	Cancer Type	CGP57380 Concentration	Treatment Duration	Combination Agent	Key Experimental Readout
A549 & H157 [2]	Non-Small Cell Lung Cancer (NSCLC)	25 μ M	24 hours	miR-150-3p mimics	Synergistic inhibition of colony formation, migration; induction of apoptosis [2]

Cell Line	Cancer Type	CGP57380 Concentration	Treatment Duration	Combination Agent	Key Experimental Readout
Jurkat, CEM, Molt-4 [3]	T-Cell Acute Lymphoblastic Leukemia (T-ALL)	4-16 μ M	24 - 48 hours	Everolimus (RAD001)	Synergistic growth inhibition; suppression of p-eIF4E, c-Myc, survivin [3]
CNE1 [4]	Nasopharyngeal Carcinoma (NPC)	<i>In vitro</i> studies conducted	<i>In vitro</i> studies conducted	Radiation	Suppression of β -catenin nuclear translocation; potentiation of radiation-induced apoptosis [4]

General Application Workflow

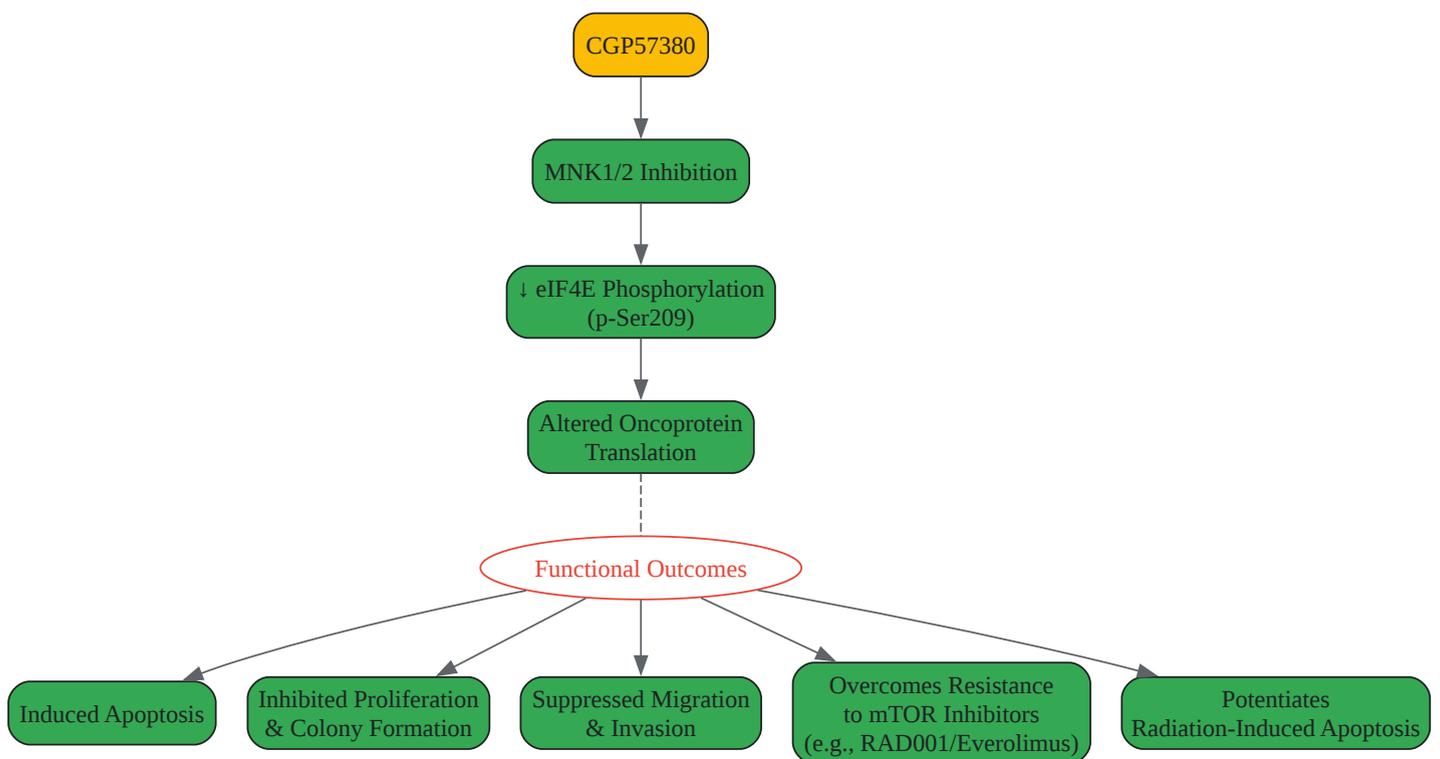
A typical workflow for using CGP57380 in cell culture experiments involves several key stages, as illustrated below:



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Mechanism of Action and Experimental Applications

CGP57380 exerts its effects primarily by inhibiting the MNK/eIF4E axis, which plays a key role in mRNA translation and is often dysregulated in cancer. The diagram below illustrates its mechanism and common experimental applications.



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Key Experimental Observations

- **Western Blot Analysis:** A primary method to confirm CGP57380 activity is to measure reduced levels of phosphorylated eIF4E (p-eIF4E) and phosphorylated MNK1 (p-MNK1) [3]. Downregulation of downstream oncoproteins like c-Myc and survivin is also commonly observed [3].

- **Synergy with mTOR Inhibitors:** When combining CGP57380 with mTOR inhibitors like RAD001 (Everolimus), it is crucial to demonstrate that CGP57380 **abrogates the RAD001-induced phosphorylation of eIF4E**, which is a key resistance mechanism [5] [3] [6].
- **In Vivo Translation:** For animal studies, a dosage of **25 mg/kg**, administered intraperitoneally three times per week, has been used effectively in xenograft mouse models of nasopharyngeal carcinoma [4] [7].

I hope this detailed protocol provides a solid foundation for your research. Should you require further clarification on specific experimental details, feel free to ask.

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References

1. [rndsystems.com/products/ cgp - 57380 _2731](https://rndsystems.com/products/cgp-57380_2731) [rndsystems.com]
2. MicroRNA-150-3p enhances the antitumour effects of ... [nature.com]
3. MNK1 inhibitor CGP57380 overcomes mTOR ... [pmc.ncbi.nlm.nih.gov]
4. Suppression Of β -catenin Nuclear Translocation By ... [pmc.ncbi.nlm.nih.gov]
5. enhances efficacy of RAD001 in non-small CGP lung cancer... 57380 cell [pmc.ncbi.nlm.nih.gov]
6. CGP57380 enhances efficacy of RAD001 in non-small cell ... [oncotarget.com]
7. Suppression Of β -catenin Nuclear Translocation By ... [thno.org]

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